

Safety and handling of 2-Chloro-6-methylnicotinonitrile.

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-6-methylnicotinonitrile**
For Researchers, Scientists, and Drug Development Professionals

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Introduction

2-Chloro-6-methylnicotinonitrile is a halogenated pyridine derivative belonging to the nicotinonitrile class of compounds. Nicotinonitrile derivatives are of significant interest in medicinal chemistry and drug development due to their versatile biological activities, which may include anticancer, antimicrobial, and antiviral properties.^{[1][2]} The safe handling of this compound is paramount for the protection of laboratory personnel and the environment. This guide provides a comprehensive overview of the known safety protocols and handling procedures for **2-Chloro-6-methylnicotinonitrile**.

Hazard Identification and Classification


2-Chloro-6-methylnicotinonitrile is classified as a hazardous substance. The primary hazards are associated with its potential for acute toxicity, skin and eye irritation, and

respiratory tract irritation.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4]

GHS Pictograms:

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Signal Word: Warning

Physical and Chemical Properties

Direct experimental data for **2-Chloro-6-methylnicotinonitrile** is limited; the following data is largely predicted based on structurally analogous compounds.[1][2][5]

Property	Predicted Value/Information
Molecular Formula	C ₇ H ₅ ClN ₂ [5]
Molecular Weight	152.58 g/mol [3][5]
Appearance	Solid (predicted)[5]
Melting Point	Data may vary[5]
Boiling Point	Predicted around 270 - 280 °C[5]
Solubility	Limited solubility in water, soluble in some organic solvents[5]
Vapor Pressure	Low vapor pressure (predicted)[5]

Handling and Storage

Proper handling and storage procedures are crucial to minimize risks.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate level of PPE.[1]

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and appropriate protective clothing.[1]
Respiratory Protection	If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.[1]

Handling Procedures

- Avoid inhalation of dust and contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#)
- Keep the container tightly sealed to prevent moisture ingress.[\[1\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[5\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible. [6]
Skin Contact	Immediately flush the contaminated skin with soap and water. [6] Remove contaminated clothing. If irritation persists after washing, get medical attention. [6]
Eye Contact	Immediately wash (irrigate) the eyes with large amounts of water, occasionally lifting the lower and upper lids. Get medical attention immediately. [6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water. If possible drink milk afterwards. Seek immediate medical attention. [7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
[\[7\]](#)
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides, and hydrogen chloride.[\[1\]](#)[\[7\]](#)
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[7\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE. Avoid breathing dust and contact with the substance.[\[1\]](#)
- Environmental Precautions: Prevent the substance from entering drains and waterways.[\[1\]](#)
- Containment and Cleanup: Carefully sweep up the spilled material and place it in a suitable, labeled container for disposal. Avoid generating dust.[\[1\]](#)

Toxicological Information

Specific quantitative toxicological data (e.g., LD50, LC50) for **2-Chloro-6-methylnicotinonitrile** is not readily available. The hazard classification is based on GHS criteria and data from similar compounds.

Hazard	Description
Acute Oral Toxicity	Harmful if swallowed.[3]
Acute Dermal Toxicity	Harmful in contact with skin.[3]
Acute Inhalation Toxicity	Harmful if inhaled.
Skin Corrosion/Irritation	Causes skin irritation.[3][4]
Serious Eye Damage/Irritation	Causes serious eye irritation.[3][4]
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation.[4]
Specific Target Organ Toxicity - Repeated Exposure	No data available.
Aspiration Hazard	No data available.

Experimental Protocols

A detailed experimental protocol for the handling of **2-Chloro-6-methylnicotinonitrile** is not available in the literature. The following is a representative protocol for the safe handling of a powdered chemical with similar hazards in a research laboratory setting.

Objective: To safely weigh and prepare a solution of **2-Chloro-6-methylnicotinonitrile**.

Materials:

- **2-Chloro-6-methylnicotinonitrile**
- Appropriate solvent
- Analytical balance

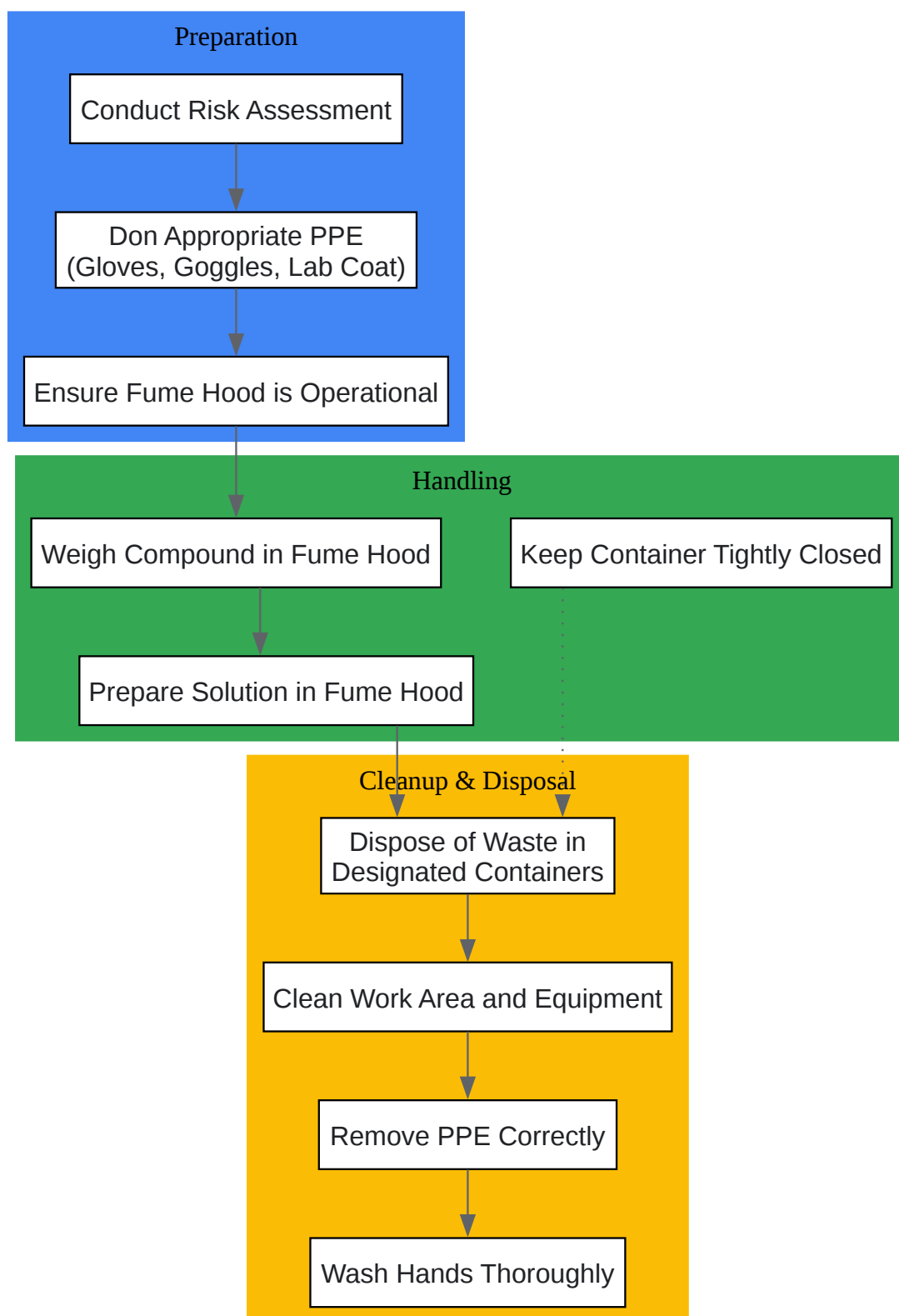
- Spatula
- Weighing paper or boat
- Volumetric flask with stopper
- Beaker
- Magnetic stir bar and stir plate (optional)
- Personal Protective Equipment (see section 4.2)

Procedure:

- Preparation: Don all required PPE (lab coat, safety goggles, chemical-resistant gloves). Ensure the chemical fume hood is operational.
- Weighing:
 - Place a clean weighing paper or boat on the analytical balance and tare.
 - Inside the chemical fume hood, carefully open the container of **2-Chloro-6-methylnicotinonitrile**.
 - Using a clean spatula, carefully transfer the desired amount of the powder onto the weighing paper/boat. Avoid creating dust.
 - Securely close the container of **2-Chloro-6-methylnicotinonitrile**.
 - Record the weight.
- Dissolution:
 - Carefully transfer the weighed powder into a clean, appropriately sized beaker.
 - Add a small amount of the desired solvent to the beaker.
 - If necessary, use a magnetic stir bar and stir plate to aid dissolution.

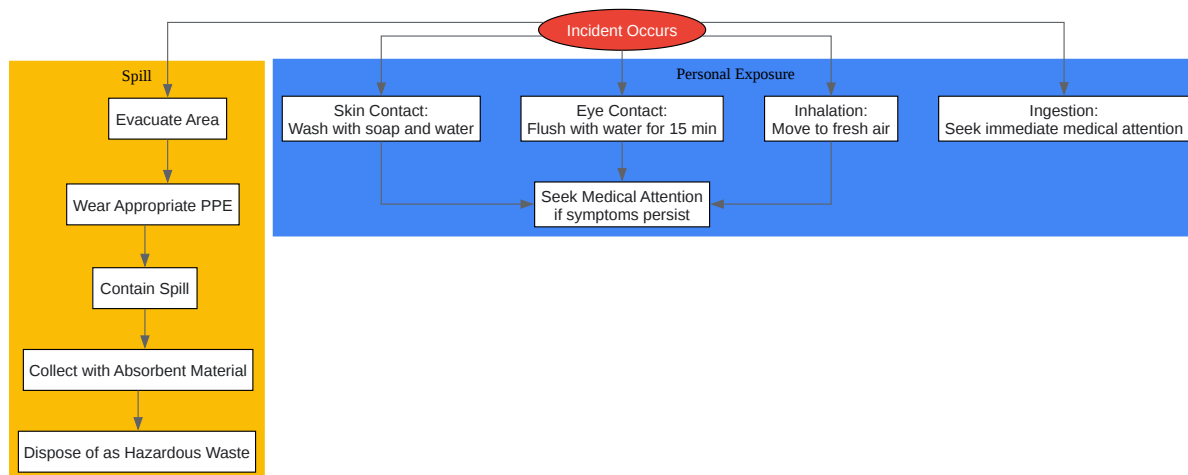
- Once the solid is dissolved, quantitatively transfer the solution to the volumetric flask.
- Rinse the beaker with a small amount of solvent and add the rinsing to the volumetric flask. Repeat this step two more times.
- Add solvent to the volumetric flask until the meniscus reaches the calibration mark.
- Stopper the flask and invert several times to ensure a homogenous solution.
- Cleanup:
 - Dispose of the weighing paper/boat and any other contaminated disposable materials in the appropriate solid chemical waste container.
 - Clean the spatula and any non-disposable glassware with an appropriate solvent, and dispose of the rinse solvent in the designated liquid chemical waste container.
 - Wipe down the work area within the fume hood.
 - Remove PPE in the correct order to avoid contamination.
 - Wash hands thoroughly with soap and water.

Visualizations



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Caption: Workflow for the safe handling of **2-Chloro-6-methylnicotinonitrile**.



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Caption: Emergency response flowchart for incidents involving **2-Chloro-6-methylnicotinonitrile**.

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